

Navigating the Disposal of SR12813: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SR12813

Cat. No.: B1662164

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical compounds is a critical component of laboratory safety and environmental stewardship. This guide provides essential safety and logistical information for the proper disposal of **SR12813**, a potent pregnane X receptor (PXR) agonist and HMG-CoA reductase inhibitor.^{[1][2]}

Disclaimer: A specific Safety Data Sheet (SDS) with detailed disposal instructions for **SR12813** is not publicly available. The following procedures are based on general best practices for the disposal of research-grade chemical compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all federal, state, and local regulations.

Chemical and Physical Properties of SR12813

A clear understanding of a compound's properties is fundamental to its safe handling and disposal. Below is a summary of the available data for **SR12813**.

Property	Value	Reference
Chemical Name	[[3,5-Bis(1,1-dimethylethyl)-4-hydroxyphenyl]ethenylidene]bis-phosphonic acid tetraethyl ester	[2]
Molecular Formula	C ₂₄ H ₄₂ O ₇ P ₂	[1]
Molecular Weight	504.53 g/mol	[1]
CAS Number	126411-39-0	[1]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: 100 mg/mL (198.2 mM)	[1]
Storage	3 years at -20°C (powder)	[1]

Step-by-Step Disposal Protocol for SR12813

The following protocol outlines a general procedure for the safe disposal of **SR12813** and its associated waste.

1. Personal Protective Equipment (PPE): Before handling **SR12813** for disposal, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

2. Waste Segregation and Collection:

- Solid Waste: Collect un-used or expired **SR12813** powder, as well as any contaminated materials such as weigh boats, pipette tips, and gloves, in a dedicated, clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing **SR12813** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved by your EHS department.
- Sharps: Any sharps, such as needles or broken glass contaminated with **SR12813**, must be disposed of in a designated sharps container for chemical waste.

3. Container Labeling: All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**SR12813**" or "[[3,5-Bis(1,1-dimethylethyl)-4-hydroxyphenyl]ethenylidene]bis-phosphonic acid tetraethyl ester"
- The approximate concentration and quantity of the waste
- The date of accumulation

4. Storage of Hazardous Waste: Store sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible materials.

5. Final Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and regulatory procedures for waste manifest and handover. Never dispose of **SR12813** down the drain or in the regular trash.

Experimental Protocol: General Chemical Waste Neutralization (Illustrative)

While a specific neutralization protocol for **SR12813** is not available, a general approach for many organic compounds involves chemical degradation. This should only be performed by trained personnel and with the explicit approval and guidance of your EHS department. A hypothetical example for a similar compound might involve:

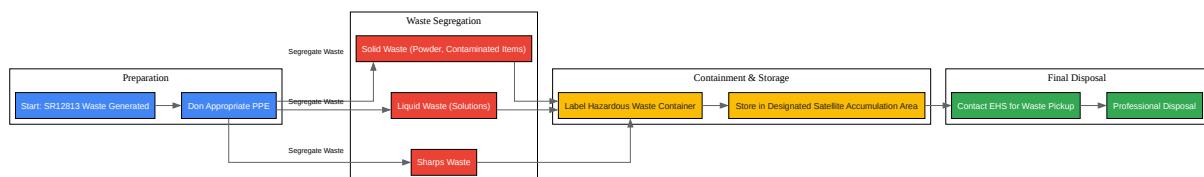
- Selection of a suitable oxidizing agent: Based on the chemical structure, an agent like sodium hypochlorite (bleach) or potassium permanganate might be considered.

- Reaction setup: In a properly functioning chemical fume hood, the waste solution would be slowly added to a stirred solution of the oxidizing agent in an appropriate solvent.
- Monitoring: The reaction would be monitored for signs of completion, such as a color change or cessation of gas evolution.
- Quenching and Workup: Any excess oxidizing agent would be quenched with a suitable reducing agent. The resulting mixture would then be neutralized.
- Final Disposal: The neutralized solution would still be collected as hazardous waste for professional disposal, as it may contain byproducts that are not suitable for drain disposal.

It is crucial to reiterate that this is an illustrative example and not a validated protocol for **SR12813**.

SR12813 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SR12813**.



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SR12813 Disposal Workflow Diagram

By adhering to these general guidelines and consulting with your institution's safety professionals, you can ensure the safe and compliant disposal of **SR12813**, protecting both yourself and the environment.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. SR 12813 | Pregnan X Receptors | Tocris Bioscience tocris.com
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